

Application Notes and Protocols for the Safe Handling and Disposal of Uramil

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Compound of Interest

Compound Name: Uramil

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Introduction

Uramil, also known as 5-aminobarbituric acid, is a chemical compound used in organic synthesis.^[1] Like all laboratory chemicals, it requires proper handling and disposal procedures to ensure the safety of laboratory personnel and minimize environmental impact. These application notes provide detailed protocols for researchers, scientists, and drug development professionals on the safe use of **Uramil** in a laboratory setting.

Physicochemical and Hazard Data

Understanding the properties of **Uramil** is the first step in safe handling. The following tables summarize its key physical properties and hazard classifications.

Table 1: Physicochemical Properties of **Uramil**

Property	Value	Source
CAS Number	118-78-5	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₅ N ₃ O ₃	[1] [2] [4]
Molar Mass	143.10 g/mol	[2] [3]
Appearance	White powder/crystals	[1] [5]
Melting Point	>400 °C	[1] [3]
Solubility	Sparingly soluble in hot water; insoluble in cold water, ether, chloroform. Soluble in alkali hydroxides.	[1] [3]
Storage	Room Temperature	[1]

Table 2: Hazard Identification and Precautionary Statements

GHS Hazard Statement	Description	GHS Precautionary Statement	Prevention/Response Action
H315	Causes skin irritation	P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of water.		
P332 + P313	If skin irritation occurs: Get medical advice/attention.		
H319	Causes serious eye irritation	P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P337 + P313	If eye irritation persists: Get medical advice/attention.		
H335	May cause respiratory irritation	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P271	Use only outdoors or in a well-ventilated area.		

P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P312	Call a POISON CENTER/doctor if you feel unwell.

Data sourced from PubChem and ChemBK.[\[1\]](#)[\[2\]](#)

Experimental Protocols: Safe Handling

Adherence to strict protocols is mandatory when handling **Uramil** to prevent exposure.

2.1 Engineering Controls

- Fume Hood: Always handle solid **Uramil** powder within a certified chemical fume hood to minimize inhalation of airborne particles.[\[6\]](#)
- Ventilation: Ensure the laboratory is well-ventilated.

2.2 Personal Protective Equipment (PPE) Before beginning any procedure, the following PPE must be worn:

- Eye Protection: Safety glasses or goggles are mandatory.[\[6\]](#)
- Hand Protection: Wear nitrile or other chemically resistant gloves. Dispose of gloves immediately if contamination is suspected.[\[7\]](#)
- Body Protection: A buttoned lab coat must be worn to protect from spills.[\[8\]](#)

2.3 Step-by-Step Handling Protocol

- Preparation: Designate a work area inside a chemical fume hood. Cover the work surface with absorbent paper.
- Weighing:

- Tare a suitable container on an analytical balance inside the fume hood.
- Carefully scoop the **Uramil** powder into the container, avoiding any actions that could create dust.
- Securely close the primary **Uramil** container immediately after dispensing.
- Dissolving:
 - If preparing a solution, add the solvent to the container with the weighed **Uramil**.
 - If heating is required for dissolution, use a stirrer hotplate with gentle heating and stirring to avoid splashing.
- Post-Handling:
 - Wipe down the work surface, balance, and any equipment used with a damp cloth. Dispose of the cloth as contaminated waste.
 - Wash hands thoroughly with soap and water after the procedure is complete and before leaving the laboratory.^[7]

Emergency Procedures

3.1 Spill Protocol (Solid **Uramil**)

- Evacuate: Alert others in the immediate area and restrict access.
- PPE: Ensure you are wearing appropriate PPE before cleaning the spill.
- Contain & Clean:
 - Gently cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully scoop the material into a designated chemical waste container. Avoid creating dust.
 - Clean the spill area with soap and water.

- Dispose: Label the waste container and dispose of it according to the institutional chemical waste guidelines.

3.2 First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[5\]](#) Remove contaminated clothing. If irritation persists, seek medical advice.[\[5\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.[\[1\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Protocols

Uramil and materials contaminated with it must be disposed of as hazardous chemical waste. Drain disposal is strictly prohibited.[\[9\]](#)

4.1 Waste Segregation

- Solid Waste: Collect unused **Uramil** powder, contaminated spill cleanup materials, and contaminated PPE (gloves, absorbent paper) in a clearly labeled, sealed hazardous waste container.
- Empty Containers: Rinse the original **Uramil** container three times with a suitable solvent. Collect the rinsate as chemical waste. Deface the label on the empty container before disposing of it in regular trash or recycling.[\[10\]](#)

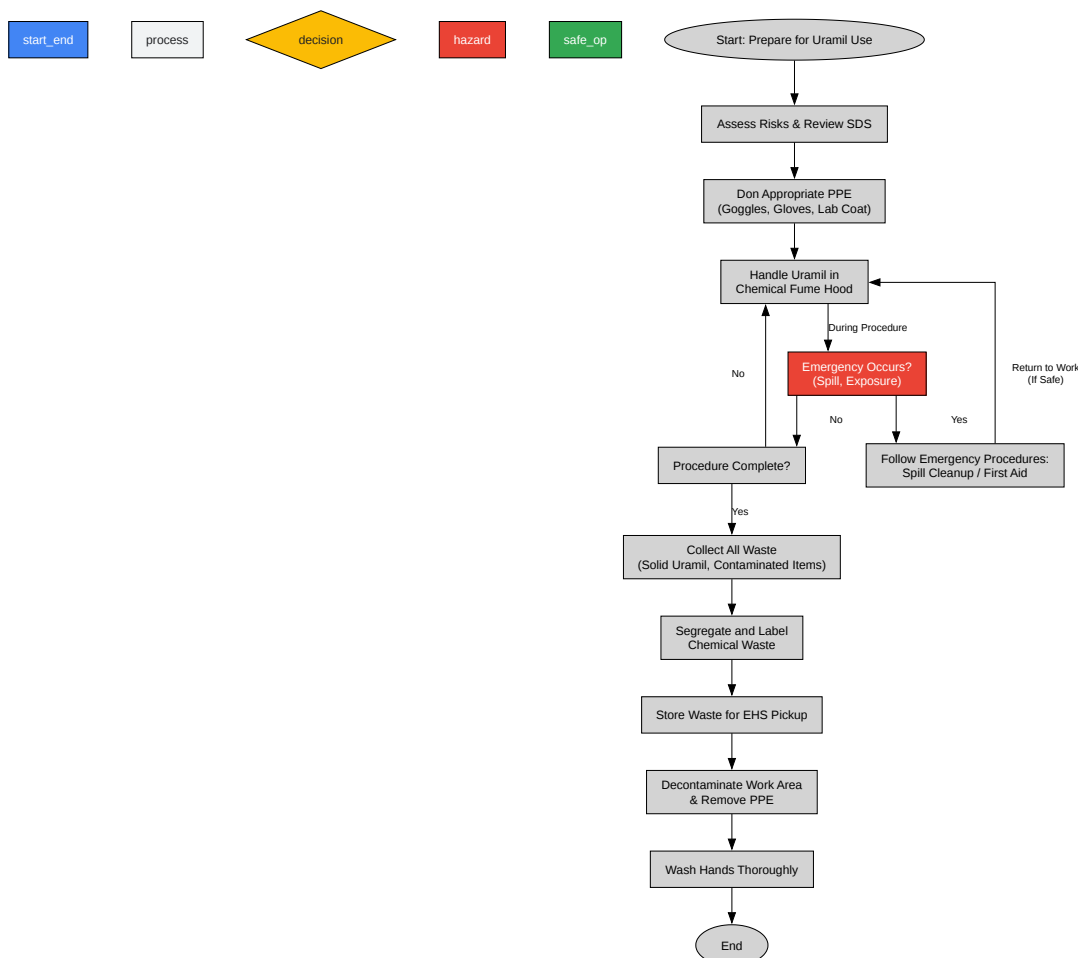
4.2 Step-by-Step Disposal Procedure

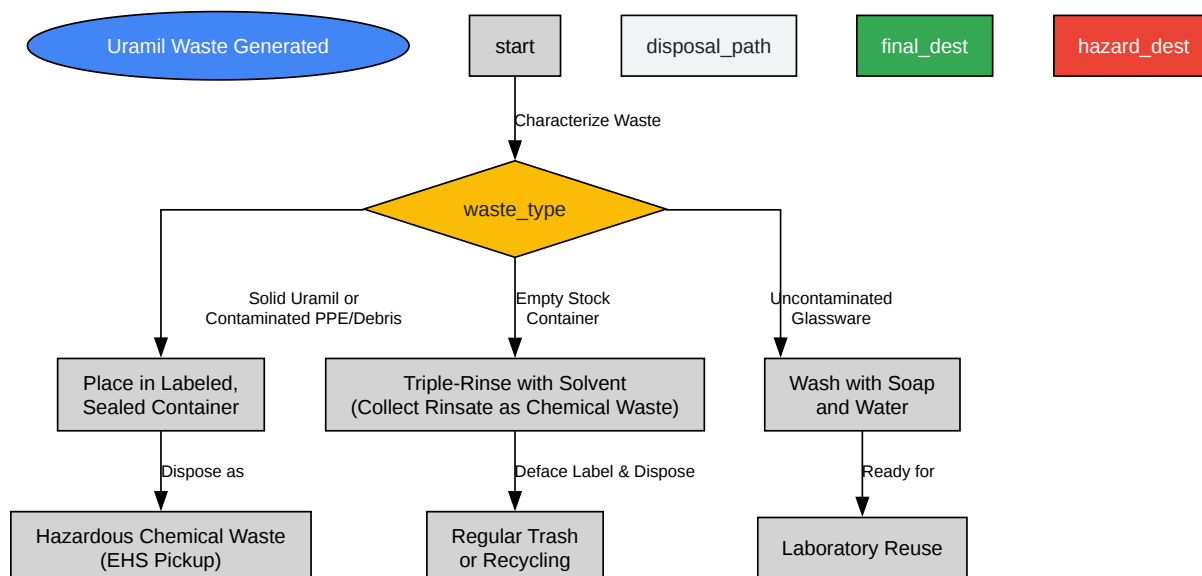
- Collection: Place all solid **Uramil** waste into a designated, leak-proof, and sealable container.

- Labeling: Label the container clearly with "Hazardous Waste," the name "**Uramil**," and the approximate quantity.
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Disposal Request: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Follow all local and institutional regulations for chemical waste disposal.[\[9\]](#)

Visual Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for safely handling and disposing of **Uramil**.





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